

# cupric bromide chemical formula and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cupric bromide

Cat. No.: B045440

[Get Quote](#)

## An In-depth Technical Guide to Cupric Bromide

This technical guide provides a comprehensive overview of the chemical and physical properties of **cupric bromide** (Copper(II) bromide), including its molecular structure and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in drug development and other scientific fields who require a thorough understanding of this compound.

## Core Properties of Cupric Bromide

**Cupric bromide**, with the chemical formula  $\text{CuBr}_2$ , is an inorganic compound that appears as a grayish-black crystalline solid.<sup>[1][2]</sup> It is deliquescent, meaning it has a strong tendency to absorb moisture from the air.<sup>[3][4]</sup> The compound is notable for its use as a brominating agent in organic synthesis and as an intensifier in photographic processing.<sup>[1][5]</sup>

## Quantitative Data Summary

The key physical and chemical properties of **cupric bromide** are summarized in the table below for easy reference and comparison.

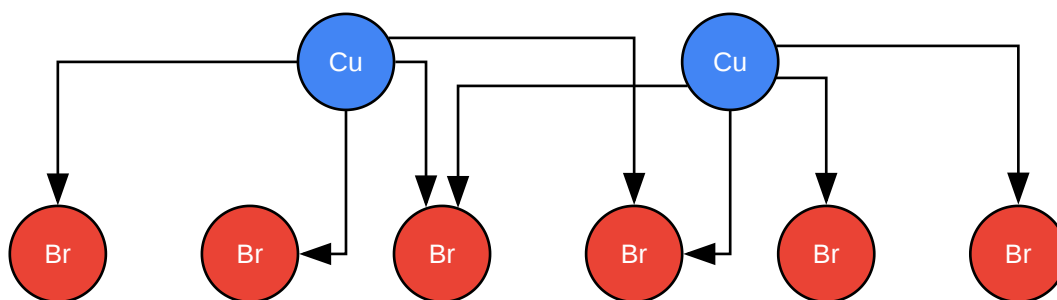
Property	Value	Units
Chemical Formula	CuBr <sub>2</sub>	-
Molar Mass	223.37	g/mol
Appearance	Grayish-black crystals	-
Density	4.710 - 4.77	g/cm <sup>3</sup>
Melting Point	498	°C
Boiling Point	900	°C
Solubility in Water (20 °C)	55.7	g/100 mL
Crystal Structure	Monoclinic	-

Sources:[1][2][3][6]

## Molecular and Crystal Structure

In the solid state, **cupric bromide** exhibits a polymeric structure.[1][6] The crystal structure is monoclinic, belonging to the C2/m space group.[1] The structure consists of planar square CuBr<sub>4</sub> units that are connected on opposite sides to form chains.[1] This arrangement results in a distorted cadmium iodide (CdI<sub>2</sub>) type structure, where the copper atoms have a 4+2 coordination.[7] At high temperatures in the gas phase, monomeric CuBr<sub>2</sub> units are present.[1]

A simplified representation of the repeating unit in the polymeric chain structure of solid **cupric bromide** is provided below.



Polymeric Chain Structure of Cupric Bromide

[Click to download full resolution via product page](#)

Caption: A diagram illustrating the linkage of planar  $\text{CuBr}_4$  units in the polymeric chain of solid **cupric bromide**.

## Experimental Protocol: Synthesis of Cupric Bromide

The following protocol details a standard laboratory method for the synthesis of anhydrous **cupric bromide** from copper(II) oxide and hydrobromic acid.

Reaction:  $\text{CuO} + 2\text{HBr} \rightarrow \text{CuBr}_2 + \text{H}_2\text{O}$ [\[1\]](#)

Materials:

- Copper(II) oxide ( $\text{CuO}$ )
- Hydrobromic acid ( $\text{HBr}$ , 48% aqueous solution)
- Distilled water
- Phosphorus pentoxide ( $\text{P}_4\text{O}_{10}$ ) for dehydration

Equipment:

- Glass beaker
- Magnetic stirrer and stir bar
- Heating mantle or hot plate
- Crystallizing dish
- Büchner funnel and filter paper
- Vacuum flask
- Desiccator

Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, place a magnetic stir bar in a glass beaker.
- **Addition of Reactants:** Carefully add a measured amount of hydrobromic acid to the beaker. While stirring, slowly add a stoichiometric amount of copper(II) oxide powder to the acid. The reaction is exothermic, so the addition should be done in small portions to control the temperature.
- **Dissolution:** Gently heat the mixture while stirring until all the copper(II) oxide has reacted and dissolved, forming a dark solution.
- **Crystallization:** Transfer the warm solution to a crystallizing dish and allow it to cool slowly to room temperature. Black crystals of **cupric bromide** will form. To obtain the tetrahydrate form, the solution can be recrystallized at 0 °C.[1]
- **Isolation of Crystals:** Collect the crystals by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold distilled water to remove any unreacted acid.
- **Dehydration:** To obtain anhydrous **cupric bromide**, the collected crystals must be thoroughly dried. Place the crystals in a desiccator containing a suitable drying agent, such as phosphorus pentoxide, and apply a vacuum.[1] The anhydrous form is obtained by heating the tetrahydrate above 18 °C.[1]
- **Storage:** Store the anhydrous **cupric bromide** in a tightly sealed container in a dry environment to prevent moisture absorption.

#### Safety Precautions:

- **Cupric bromide** is harmful if swallowed and can cause irritation to the skin, eyes, and respiratory tract.[1]
- It affects the central nervous system, brain, eyes, liver, and kidneys.[1]
- All procedures should be carried out in a fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn.
- Hydrobromic acid is corrosive and should be handled with extreme care.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Copper(II) bromide - Wikipedia [en.wikipedia.org]
- 2. Copper(II) Bromide [commonorganicchemistry.com]
- 3. Cupric bromide | 7789-45-9 [chemicalbook.com]
- 4. Cupric Bromide: Properties, Composition, Applications, and Storage\_Chemicalbook [chemicalbook.com]
- 5. Copper bromide (CuBr<sub>2</sub>) | Br<sub>2</sub>Cu | CID 24611 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Client Challenge [copper-chemistry.fandom.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [cupric bromide chemical formula and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045440#cupric-bromide-chemical-formula-and-molecular-structure]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)